

# Physical and chemical properties of Diphenyliodonium-2-carboxylate

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## Compound of Interest

Compound Name: *Diphenyliodonium-2-carboxylate*

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## An In-depth Technical Guide to Diphenyliodonium-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Diphenyliodonium-2-carboxylate**, a versatile hypervalent iodine reagent. This document delves into its synthesis, reactivity, and applications, with a focus on its role as a benzyne precursor in organic synthesis. Detailed experimental protocols and mechanistic diagrams are provided to support researchers in its practical application.

## Physical and Chemical Properties

**Diphenyliodonium-2-carboxylate** is a stable, crystalline solid. It is often supplied as a monohydrate, which can be converted to the anhydrous form.<sup>[1]</sup> The key physical and chemical properties are summarized in the tables below.

## General Properties

Property	Value	Reference
IUPAC Name	2-phenyliodonibenzoate	[2]
Synonyms	(2-Carboxyphenyl)phenyliodonium hydroxide inner salt, Phenylbenziodoxole	[3][4]
Appearance	White to off-white powder or crystals	[3][4]

## Quantitative Data for Diphenyliodonium-2-carboxylate Forms

Property	Anhydrous Form	Monohydrate Form
Molecular Formula	C <sub>13</sub> H <sub>9</sub> IO <sub>2</sub>	C <sub>13</sub> H <sub>9</sub> IO <sub>2</sub> ·H <sub>2</sub> O
Molecular Weight	324.11 g/mol	342.13 g/mol
CAS Number	1488-42-2	96195-89-0
Melting Point	215–216 °C (decomposes)[1]	220–222 °C (decomposes)[3]
Solubility	Soluble in dichloromethane[1]	Soluble in hot water[1]

## Spectroscopic Data

Spectroscopic Technique	Characteristic Features	Reference
Infrared (IR) Spectroscopy	Carboxylate (C=O) stretching frequencies around 1600–1700 cm <sup>-1</sup>	[1]
<sup>1</sup> H NMR Spectroscopy	Aromatic proton signals typically appear in the range of δ 7.2–7.8 ppm	[1]
Mass Spectrometry (MS)	Confirms the molecular weight	[1]

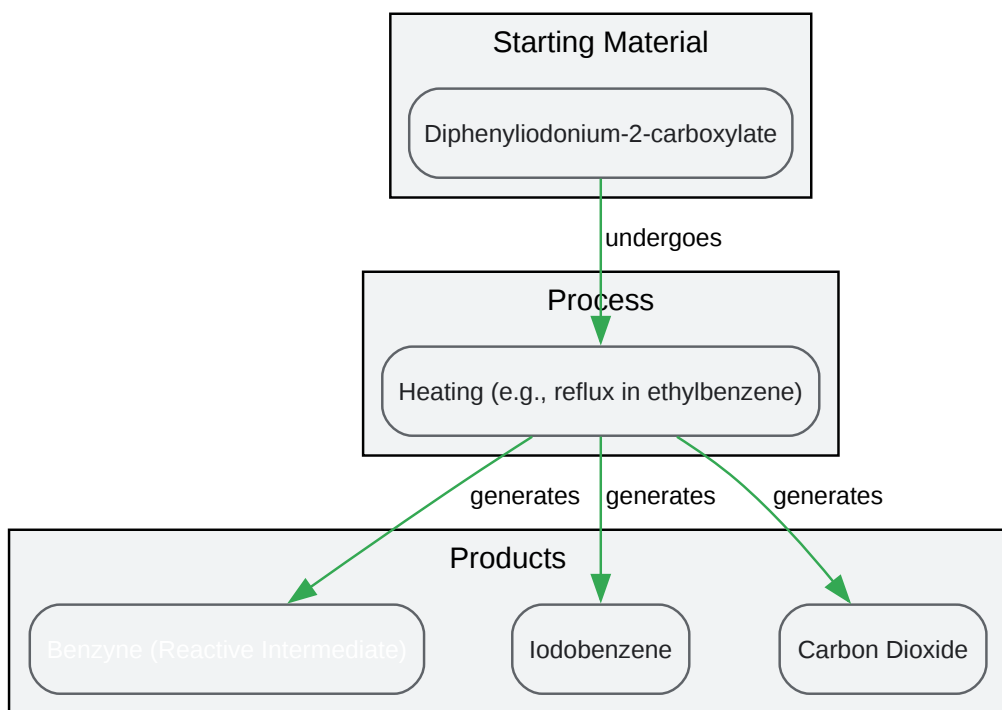
## Chemical Reactivity and Applications

**Diphenyliodonium-2-carboxylate** is primarily known as a convenient and stable precursor to benzyne (1,2-didehydrobenzene), a highly reactive intermediate in organic synthesis.[1]

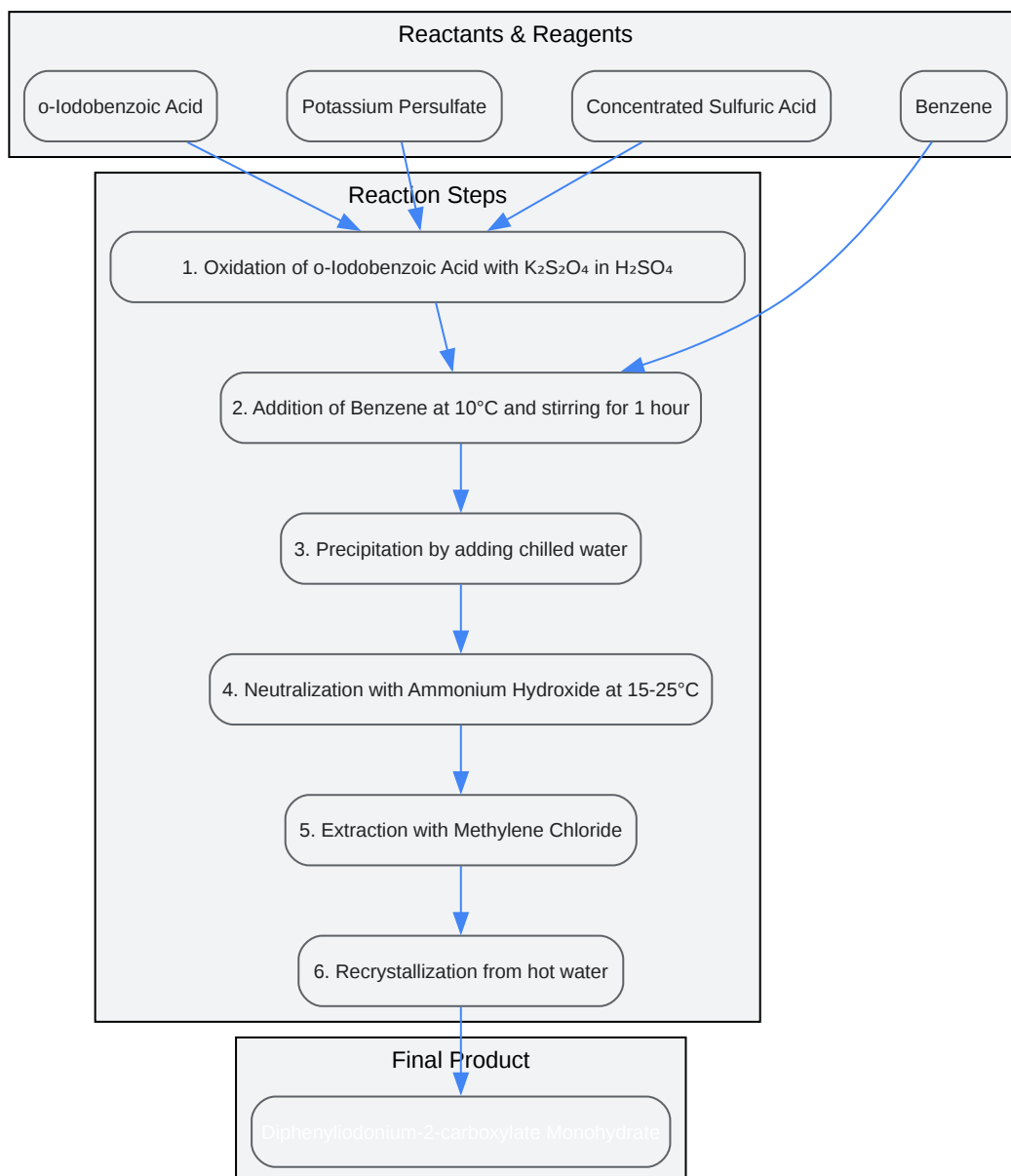
### Generation of Benzyne

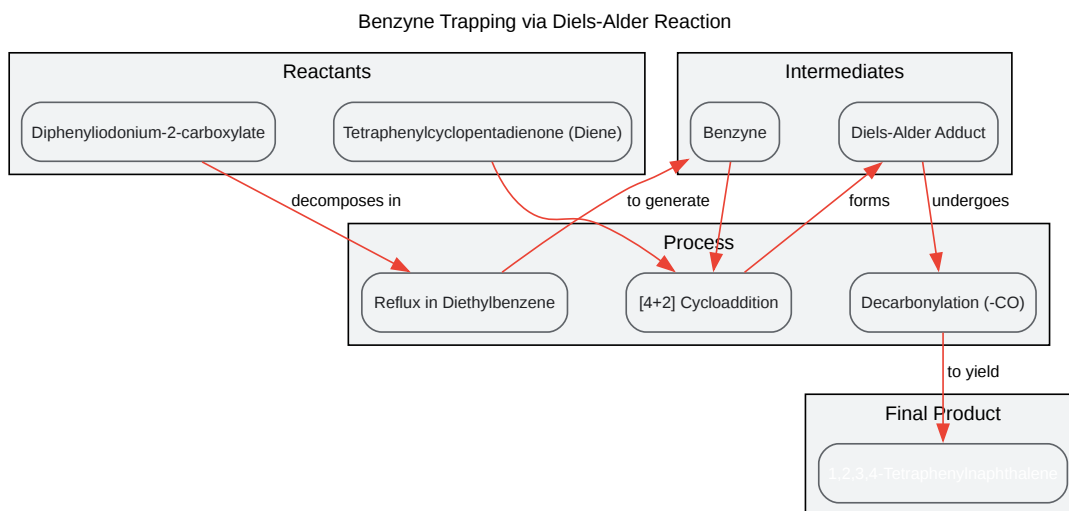
Upon thermal decomposition, **Diphenyliodonium-2-carboxylate** undergoes a concerted fragmentation to yield benzyne, iodobenzene, and carbon dioxide.[1] This reaction provides a neutral and aprotic method for generating benzyne, avoiding the need for strong bases or organometallic reagents.[4]

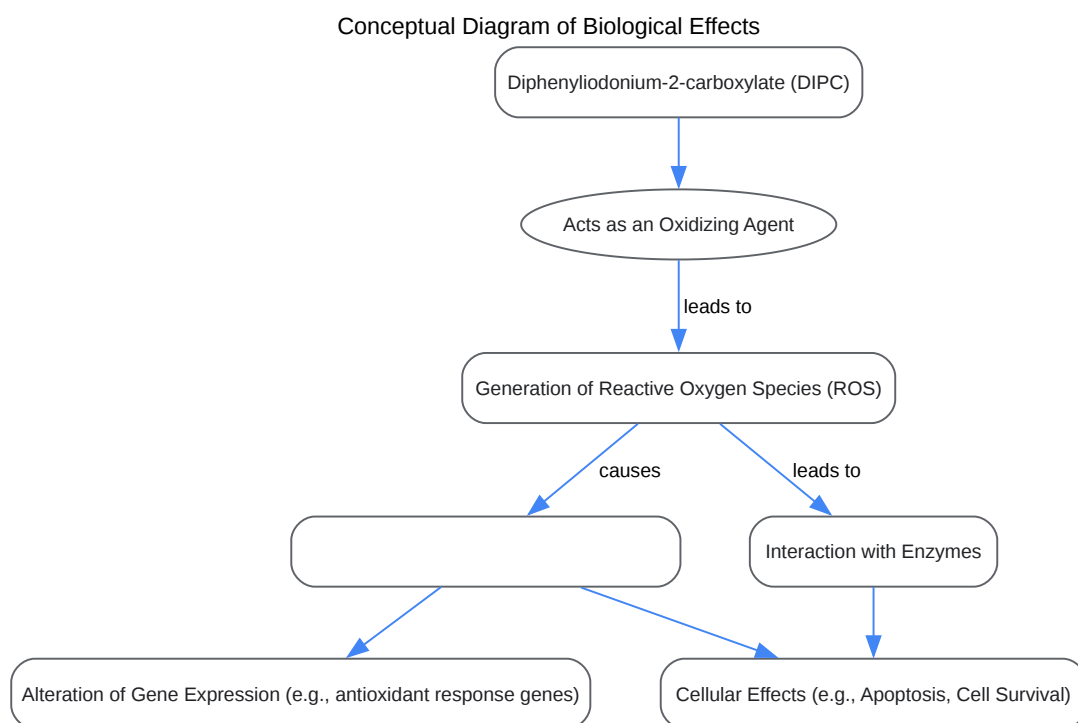
## Thermal Decomposition and Benzyne Generation



## Synthesis Workflow of Diphenyliodonium-2-carboxylate Monohydrate







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## References

- 1. Diphenyliodonium-2-carboxylate | Photocatalyst Reagent [benchchem.com]

- 2. Iodonium, (2-carboxyphenyl)phenyl-, inner salt | C<sub>13</sub>H<sub>9</sub>IO<sub>2</sub> | CID 73883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Aryl-, Akynyl-, and Alkenylbenziodoxoles: Synthesis and Synthetic Applications - PMC [pmc.ncbi.nlm.nih.gov]
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